



1,4-Bis(hexyloxy)-2,5-diiodobenzene CAS number and properties

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Compound of Interest

1,4-Bis(hexyloxy)-2,5diiodobenzene

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Technical Guide: 1,4-Bis(hexyloxy)-2,5-diiodobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and applications of **1,4-Bis(hexyloxy)-2,5-diiodobenzene**, a key building block in the development of advanced organic materials.

Chemical Identity and Properties

1,4-Bis(hexyloxy)-2,5-diiodobenzene is an aromatic organic compound that serves as a versatile monomer in the synthesis of conjugated polymers. Its hexyloxy side chains enhance solubility in common organic solvents, facilitating its use in solution-processable applications for organic electronics.

Table 1: Chemical and Physical Properties of 1,4-Bis(hexyloxy)-2,5-diiodobenzene



Property	Value	Source
CAS Number	153033-31-9	[1]
Molecular Formula	C18H28I2O2	[1][2]
Molecular Weight	530.20 g/mol	[2]
Melting Point	Not available. For reference, the similar compound 1,4- Bis(decyloxy)-2,5- diiodobenzene has a melting point of 50-52 °C.	
Boiling Point	Not available.	-
Solubility	Soluble in common organic solvents such as diethyl ether, ethyl acetate, and dichloromethane.[2]	_
Appearance	Off-white to light yellow crystalline powder.	

Synthesis and Polymerization

The synthesis of **1,4-Bis(hexyloxy)-2,5-diiodobenzene** is typically achieved through the iodination of **1,4-bis(hexyloxy)benzene**. This monomer is then commonly used in cross-coupling reactions to form conjugated polymers.

Synthesis of 1,4-Bis(hexyloxy)-2,5-diiodobenzene

A detailed experimental protocol for the synthesis of the title compound is as follows[2]:

Materials:

- 1,4-bis(hexyloxy)benzene
- N-iodosuccinimide (NIS)

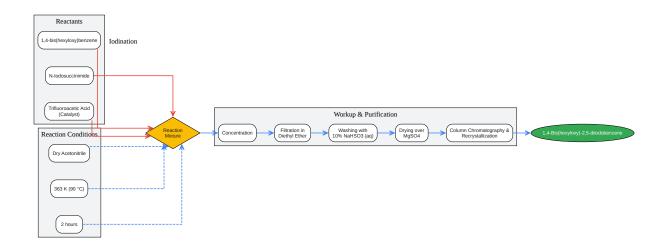


- Trifluoroacetic acid (TFA)
- Dry acetonitrile
- Diethyl ether
- 10% aqueous sodium bisulfite (NaHSO₃)
- Magnesium sulfate (MgSO₄)

Procedure:

- To a solution of 1,4-bis(hexyloxy)benzene (0.75 mmol) and N-iodosuccinimide (2.40 mmol) in dry acetonitrile (5.0 ml), trifluoroacetic acid (1.50 mmol) is added at room temperature.
- The mixture is heated and stirred at 363 K (90 °C) for 2 hours.
- The reaction mixture is then cooled to room temperature and concentrated.
- Diethyl ether (30 ml) is added, and the heterogeneous mixture is filtered to remove the succinimide precipitate.
- The organic layer is washed three times with 30 ml of 10% aqueous NaHSO₃ and then dried over MgSO₄.
- The crude product is purified by column chromatography on silica gel using a mixture of petroleum ether and dichloromethane (5:1) as the eluent, followed by recrystallization from methanol.





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Figure 1: Synthetic workflow for **1,4-Bis(hexyloxy)-2,5-diiodobenzene**.

Representative Polymerization Protocol: Suzuki Coupling

1,4-Bis(hexyloxy)-2,5-diiodobenzene is a suitable monomer for palladium-catalyzed cross-coupling reactions to synthesize conjugated polymers. The following is a general procedure for a Suzuki polymerization, which may require optimization for specific applications.



Materials:

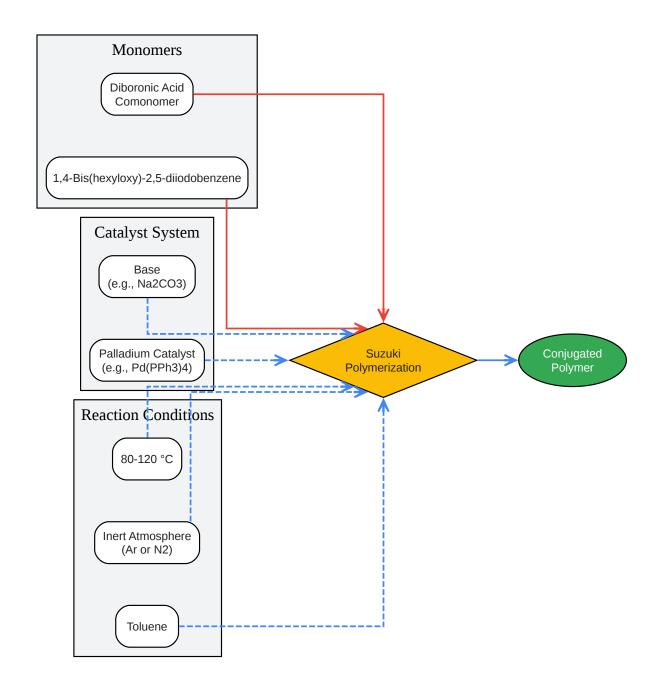
- 1,4-Bis(hexyloxy)-2,5-diiodobenzene
- A diboronic acid or diboronic ester comonomer (e.g., 1,4-benzenediboronic acid)
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., aqueous sodium carbonate or potassium carbonate)
- · Toluene or other suitable solvent
- Phase transfer catalyst (e.g., Aliquat 336), if needed

Procedure:

- In a reaction vessel, **1,4-Bis(hexyloxy)-2,5-diiodobenzene** (1 equivalent), the diboronic acid comonomer (1 equivalent), and the base (excess) are dissolved in the chosen solvent.
- The mixture is thoroughly degassed by bubbling with an inert gas (e.g., argon or nitrogen) for at least 30 minutes.
- The palladium catalyst (typically 1-5 mol%) is added to the reaction mixture under the inert atmosphere.
- The reaction mixture is heated to a temperature typically between 80-120 °C and stirred vigorously for 24-72 hours.
- The progress of the polymerization can be monitored by techniques such as GPC (Gel Permeation Chromatography).
- Upon completion, the polymer is precipitated by pouring the reaction mixture into a nonsolvent such as methanol or acetone.
- The precipitated polymer is collected by filtration, washed with the non-solvent, and dried under vacuum.



• Further purification of the polymer may be necessary and can be achieved by Soxhlet extraction or reprecipitation.



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Figure 2: General workflow for Suzuki polymerization.

Applications in Materials Science

The primary application of **1,4-Bis(hexyloxy)-2,5-diiodobenzene** is in the synthesis of conjugated polymers for organic electronic devices. These polymers, often derivatives of poly(p-phenylene vinylene) (PPV) or poly(p-phenylene ethynylene) (PPE), are investigated for their use in:

- Organic Light-Emitting Diodes (OLEDs): As the emissive layer.
- Organic Photovoltaics (OPVs): As electron-donating materials in the active layer.
- Organic Field-Effect Transistors (OFETs): As the semiconductor channel material.

The hexyloxy side chains are crucial for ensuring the solubility of the resulting polymers, which allows for the fabrication of thin films from solution using techniques like spin coating and inkjet printing.

Safety and Handling

Detailed safety information for **1,4-Bis(hexyloxy)-2,5-diiodobenzene** is not readily available. However, based on the safety data for similar aromatic iodine compounds, the following precautions should be taken:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, chemical-resistant gloves, and safety glasses with side shields or goggles.[3][4]
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes. Wash hands thoroughly after handling.[3]
 [4]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[3][4] Protect from light.[4]
- First Aid:
 - In case of skin contact: Wash off immediately with plenty of soap and water.[3]



- In case of eye contact: Rinse immediately with plenty of water for at least 15 minutes.[3]
- If inhaled: Move the person to fresh air.[3]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.[4]
- In all cases of exposure, seek medical attention.[3][4]

It is highly recommended to consult the Safety Data Sheet (SDS) from the supplier before handling this chemical.

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